

Fgfr-IN-8: Comprehensive Application Notes for Researchers

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Compound of Interest

Compound Name: Fgfr-IN-8

Cat. No.: B12395904

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Introduction

Fgfr-IN-8, also known as Infigratinib (BGJ-398), is a potent and selective inhibitor of the fibroblast growth factor receptor (FGFR) family of receptor tyrosine kinases.[1] Aberrant FGFR signaling is implicated in various malignancies, making it a key target in cancer research and drug development.[2][3][4] **Fgfr-IN-8** exerts its inhibitory effects by competing with ATP for the binding site in the kinase domain of FGFRs, thereby blocking downstream signaling pathways such as the MAPK and PI3K/Akt pathways, which are crucial for cell proliferation, survival, and angiogenesis.[3][5][6] These application notes provide detailed information on the solubility of **Fgfr-IN-8** and a comprehensive protocol for the preparation of stock solutions to aid researchers in its effective use.

Physicochemical Properties

Property	Value
Synonyms	Infigratinib, BGJ-398, NVP-BGJ398
Molecular Formula	C ₂₆ H ₃₁ Cl ₂ N ₇ O ₃
Molecular Weight	560.48 g/mol

Solubility Data

Fgfr-IN-8 is a crystalline solid with limited solubility in aqueous solutions. For experimental use, it is typically dissolved in organic solvents like dimethyl sulfoxide (DMSO). The following table summarizes the available solubility data.

Solvent	Concentration	Observations
DMSO	≥ 1.67 mg/mL (2.98 mM)	Clear solution
5% DMSO / 95% (20% SBE- β -CD in saline)	≥ 0.6 mg/mL (1.07 mM)	Clear solution
10% DMSO / 90% corn oil	≥ 1.67 mg/mL (2.98 mM)	Clear solution
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% saline	≥ 1.57 mg/mL (2.80 mM)	Clear solution

Note: It is generally recommended to avoid final DMSO concentrations above 0.1% in cell culture experiments due to potential toxicity.^[7]

Stock Solution Preparation

Materials

- **Fgfr-IN-8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol for Preparing a 10 mM DMSO Stock Solution

- Equilibration: Allow the **Fgfr-IN-8** powder and DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **Fgfr-IN-8** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.60 mg of **Fgfr-IN-8**.

- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the **Fgfr-IN-8** powder. For a 10 mM stock solution from 5.60 mg of powder, add 1 mL of DMSO.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[7]
- **Storage:** Store the aliquoted stock solution at -20°C for short-term storage or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

Dilution Series Calculation

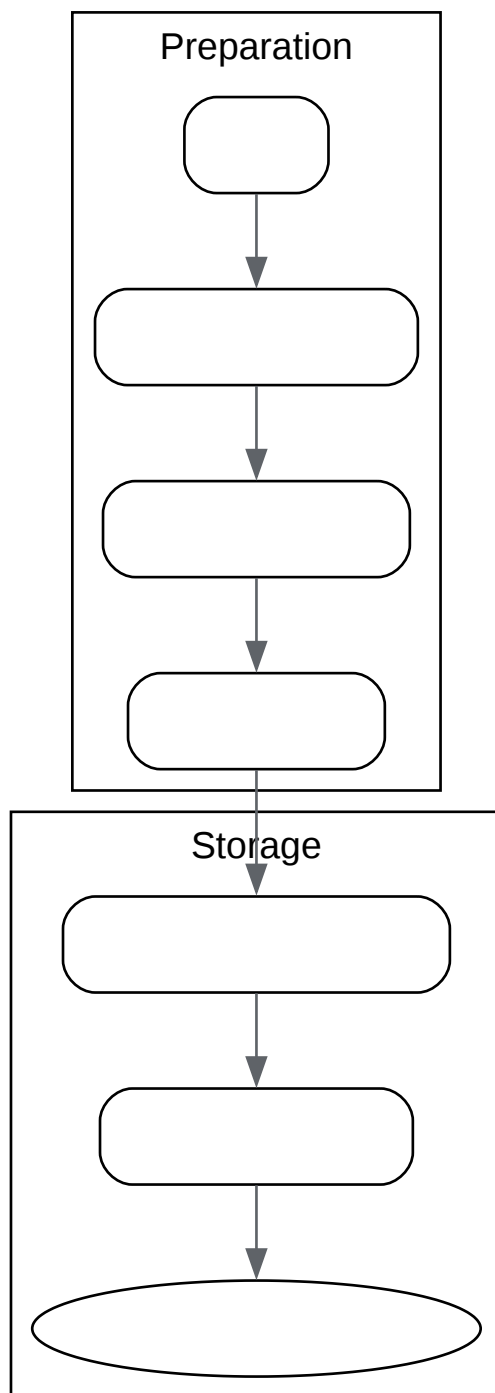
The following table provides volumes for preparing common stock solution concentrations.

Desired Concentration	1 mg Fgfr-IN-8	5 mg Fgfr-IN-8	10 mg Fgfr-IN-8
1 mM	1.7842 mL	8.9209 mL	17.8419 mL
5 mM	0.3568 mL	1.7842 mL	3.5684 mL
10 mM	0.1784 mL	0.8921 mL	1.7842 mL

Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow for Stock Solution Preparation

Fgfr-IN-8 Stock Solution Preparation Workflow

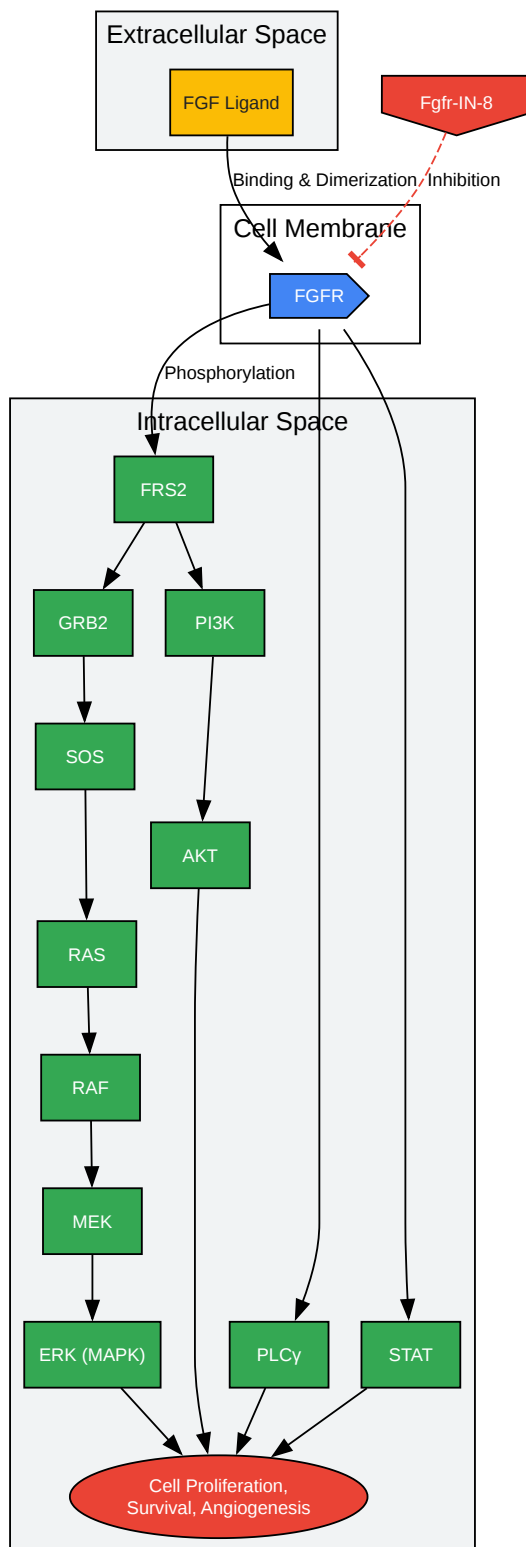


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Caption: Workflow for preparing **Fgfr-IN-8** stock solution.

FGFR Signaling Pathway and Inhibition by Fgfr-IN-8

FGFR Signaling Pathway and Inhibition by Fgfr-IN-8

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Caption: FGFR signaling and **Fgfr-IN-8**'s inhibitory action.

Safety Precautions

Fgfr-IN-8 is a chemical compound for research use. Standard laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed information.

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